

# The Versatility of 6-Hydroxynicotinic Acid: A Building Block in Modern Organic Synthesis

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## Compound of Interest

Compound Name: **6-Hydroxynicotinic acid**

Cat. No.: **B132223**

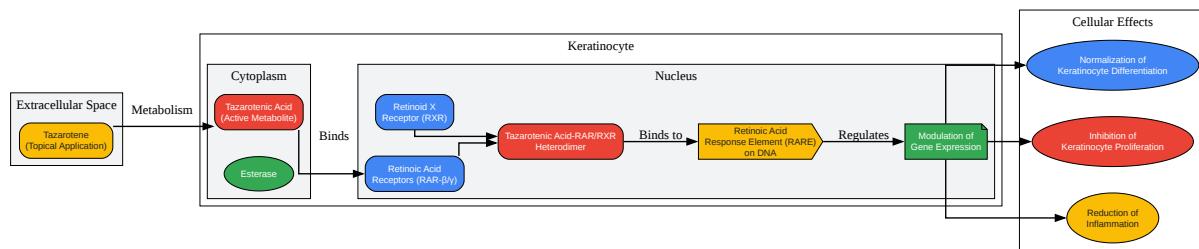
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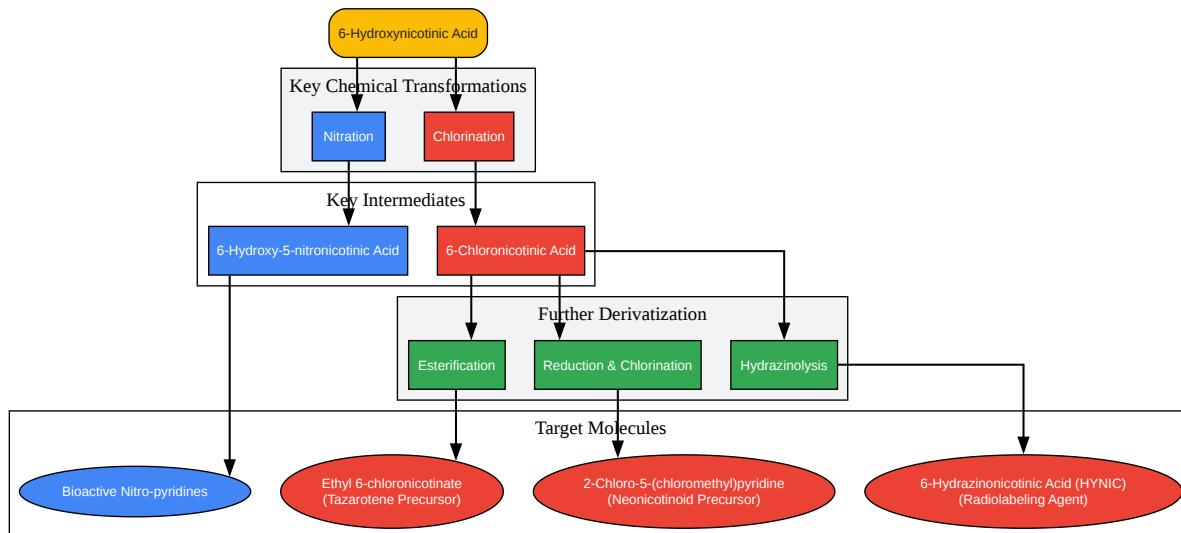
Introduction: **6-Hydroxynicotinic acid**, a pyridine derivative, has emerged as a crucial and versatile building block in organic synthesis. Its unique structural features, including a carboxylic acid group and a hydroxyl group on the pyridine ring, allow for a diverse range of chemical transformations. This makes it a valuable precursor for the synthesis of a wide array of biologically active molecules, including pharmaceuticals and agrochemicals. This document provides detailed application notes and experimental protocols for the use of **6-hydroxynicotinic acid** in the synthesis of key target molecules, aimed at researchers, scientists, and drug development professionals.

## Application in Pharmaceutical Synthesis: The Case of Tazarotene

**6-Hydroxynicotinic acid** is a key precursor in the synthesis of Tazarotene, a third-generation topical retinoid used in the treatment of psoriasis, acne, and photoaged skin. The synthesis involves the conversion of **6-hydroxynicotinic acid** to a key intermediate, ethyl 6-chloronicotinate, which then undergoes a Sonogashira coupling reaction.

The mechanism of action of Tazarotene involves its conversion to the active metabolite, tazarotenic acid, which selectively binds to retinoic acid receptors (RARs), particularly RAR- $\beta$  and RAR- $\gamma$ . This binding modulates gene expression, leading to the normalization of cell differentiation and proliferation and a reduction in inflammation<sup>[1][2][3][4][5]</sup>.





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